

Application Note: Condensation of 5-Fluoroindole-3-Carboxaldehyde with Nitromethane

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Compound of Interest

Compound Name: 5-Fluoro-3-(2-nitrovinyl)indole

CAS No.: 208645-53-8; 214417-26-2

Cat. No.: B2637497

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Abstract & Application Context

The condensation of 5-fluoroindole-3-carboxaldehyde with nitromethane (Henry Reaction) is the critical gateway step in the synthesis of 5-fluorotryptamine, a scaffold of immense importance in serotonergic pharmacology. 5-fluorotryptamine derivatives act as potent agonists/antagonists for 5-HT receptors (specifically 5-HT1A, 5-HT1D, and 5-HT2A) and are key intermediates in the development of migraine therapeutics (triptans) and imaging probes.

This protocol details a robust, scalable method for synthesizing the nitroalkene intermediate, 3-(2-nitrovinyl)-5-fluoroindole. Unlike generic protocols, this guide addresses the specific solubility and reactivity profiles of fluorinated indoles, ensuring high stereoselectivity for the (E)-isomer and minimizing polymerization side-products.

Reaction Mechanism & Rationale

The transformation proceeds via a nitroaldol condensation (Henry Reaction) followed by spontaneous dehydration.

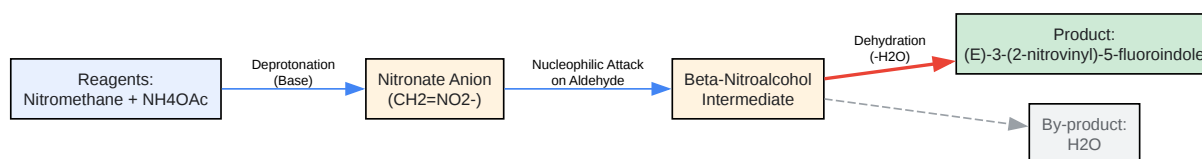
- Deprotonation: The weak base (ammonium acetate) deprotonates nitromethane (), generating a nitronate anion.
- Nucleophilic Attack: The nitronate attacks the electrophilic carbonyl carbon of the 5-fluoroindole-3-carboxaldehyde. The electron-withdrawing fluorine at the C5 position slightly increases the electrophilicity of the aldehyde compared to the unsubstituted indole, often accelerating the initial rate.
- Dehydration: The resulting -nitroalcohol is unstable under reflux conditions. The acidic protons to the nitro group facilitate rapid elimination of water, driven by the formation of a fully conjugated system extending from the indole ring through the nitrovinyl group.

Stereoselectivity: The reaction overwhelmingly favors the

-isomer due to steric repulsion between the indole ring and the nitro group in the

-transition state.

Mechanistic Pathway Diagram[1]



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Caption: Mechanistic flow from nitronate generation to the thermodynamic (E)-nitroalkene product.

Experimental Protocol

Materials & Reagents[1][2][3][4][5][6][7]

Reagent	MW (g/mol)	Equiv.[1]	Role	Notes
5-Fluoroindole-3-carboxaldehyde	163.15	1.0	Substrate	Solid, typically off-white/tan.
Nitromethane	61.04	10-20	Solvent/Reagent	Warning: Explosive hazard if dry/compressed. Use as solvent. [2]
Ammonium Acetate	77.08	0.5 - 1.0	Catalyst	Anhydrous preferred.
Acetic Acid (Optional)	60.05	5-10 vol%	Co-solvent	Helps solubility if scaling >10g.

Step-by-Step Procedure

Scale: This protocol is written for a 10 mmol (1.63 g) scale but is linearly scalable up to 100 mmol.

- Setup: Equip a 50 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser. Connect the top of the condenser to a nitrogen line or a drying tube (calcium chloride).
- Charging: Add 1.63 g (10 mmol) of 5-fluoroindole-3-carboxaldehyde to the flask.
- Solvent Addition: Add 20 mL of Nitromethane. The aldehyde may not dissolve completely at room temperature.
- Catalyst Addition: Add 0.39 g (5 mmol) of Ammonium Acetate ().
 - Note: If solubility is poor, add 2 mL of Glacial Acetic Acid.
- Reaction: Heat the mixture to reflux (approx. 101-105°C) using an oil bath.

- Observation: The suspension will clear to a yellow/orange solution as it reaches reflux, then darken to a deep orange/red as the product forms.
- Time: Reflux for 1.5 to 3 hours. Monitor by TLC (50% EtOAc/Hexane). The product is less polar (higher R_f) and bright yellow/orange compared to the starting aldehyde.
- Cooling & Crystallization: Remove from heat and allow the reaction to cool slowly to room temperature.
 - Critical Step: The product, 3-(2-nitrovinyl)-5-fluoroindole, usually crystallizes spontaneously upon cooling as bright orange needles.
 - If no precipitate: Place the flask in an ice bath (0-4°C) for 30 minutes. If still no solid, dilute with 20 mL of cold water or isopropanol to force precipitation.
- Isolation: Filter the solid using a Buchner funnel.
- Washing: Wash the filter cake with:
 - 2 x 10 mL cold water (to remove ammonium salts).
 - 1 x 10 mL cold methanol (to remove unreacted aldehyde/impurities).
- Drying: Dry the solid under vacuum at 45°C for 4 hours.

Purification (If necessary)

While the precipitation method typically yields >95% purity, recrystallization can be performed if high-grade analytical purity is required.

- Solvent: Ethanol or Methanol.^[3]
- Procedure: Dissolve crude solid in boiling ethanol, filter hot (if insoluble particles exist), and cool slowly.

Characterization & Data

Expected Results

Parameter	Specification
Appearance	Bright yellow to orange crystalline solid (needles).
Yield	85% - 95% (Typical: ~1.8 g from 1.63 g start).
Melting Point	178 - 182°C (Decomposes). Note: Unsubstituted analog melts ~170-172°C.
Solubility	Soluble in DMSO, DMF, Acetone. Poorly soluble in water, cold alcohols.

Diagnostic NMR Signals (DMSO-)

The key to confirming the structure is the trans-coupling of the vinyl protons and the specific splitting of the indole protons by fluorine.

- Vinyl Protons (E-isomer): Two doublets with a large coupling constant (15-18 Hz).
 - ppm (d, 1H, 15-18 Hz, 1H, -nitro proton).
 - ppm (d, 1H, 15-18 Hz, 1H, -indolyl proton).
- Indole NH: Broad singlet
ppm.
- Indole C2-H: Singlet

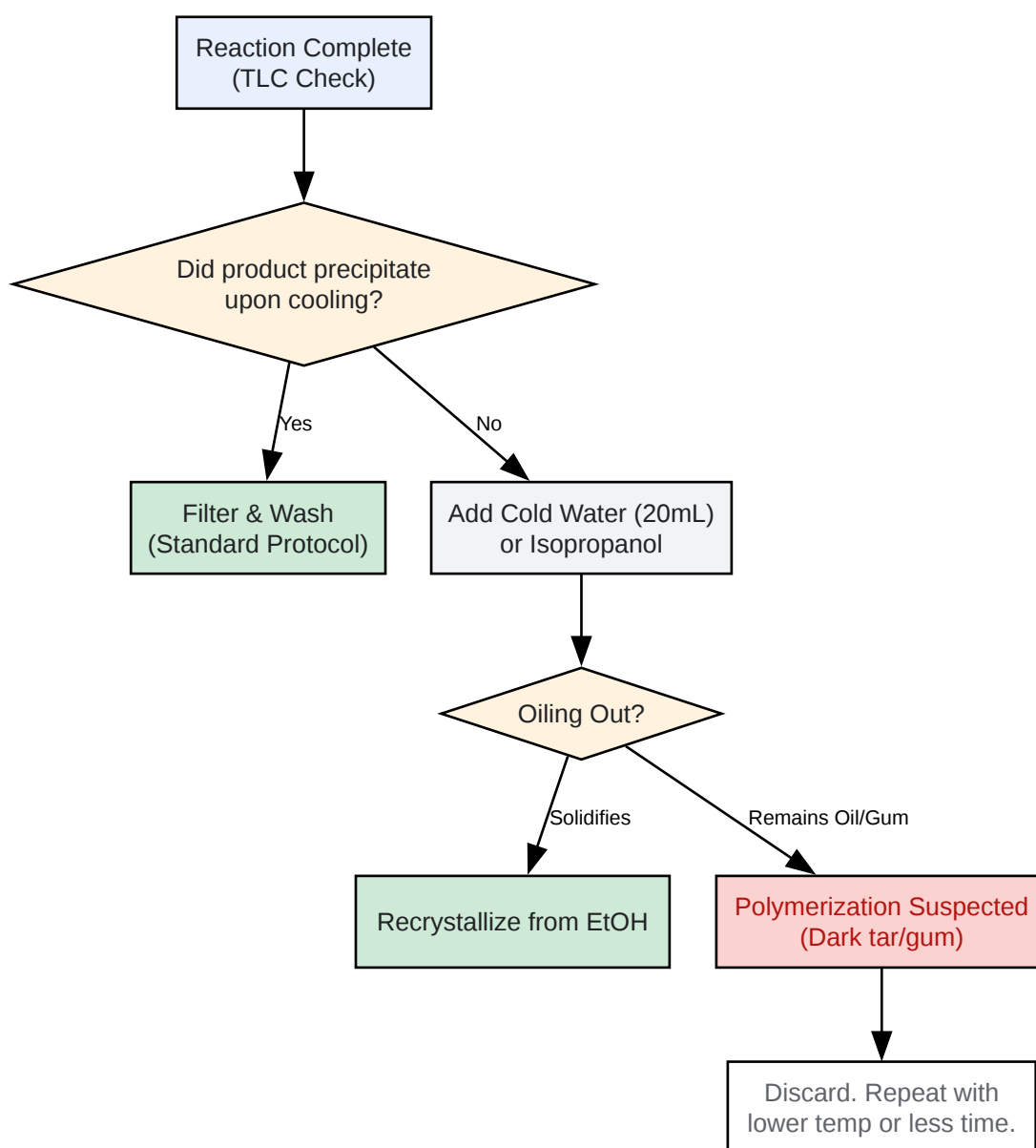
ppm.

- Fluorine Coupling: The H-4, H-6, and H-7 protons will appear as multiplets (dd or td) rather than simple doublets/triplets due to

coupling.

Troubleshooting & Optimization

Workflow Logic Diagram



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Caption: Decision tree for work-up and troubleshooting common isolation issues.[2]

Common Issues

- "Oiling Out": If the product forms an oil upon adding water, reheat the mixture to dissolve the oil, add a small amount of ethanol, and cool very slowly with vigorous stirring.
- Low Yield: Ensure the nitromethane is not "wet". While the reaction produces water, starting with wet solvent can shift the equilibrium backward.
- Dark Tars (Polymerization): Indoles are acid-sensitive. If the reaction turns black/tarry, reduce the reaction time or lower the temperature to 90°C. Ensure the ammonium acetate is not effectively "acidifying" the solution too aggressively (excess acetic acid can cause this).

Safety & Handling (E-E-A-T)

- Nitromethane:
 - Explosion Hazard: Nitromethane can form explosive salts with strong bases or amines in dry conditions. Do not heat nitromethane in a closed vessel without pressure relief (standard reflux is safe).
 - Shock Sensitivity: Pure nitromethane is generally stable, but dry sodium/potassium salts of nitromethane (if strong bases were used, which this protocol avoids) are shock-sensitive explosives.
- Fluorinated Indoles: generally considered irritants. Wear gloves and a fume hood to avoid inhalation of dusts.

References

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